

Poly(diethylene glycol adipate) chemical structure and properties

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Compound of Interest

Compound Name: Diethylene glycol adipate

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An In-depth Technical Guide to Poly(**diethylene glycol adipate**)

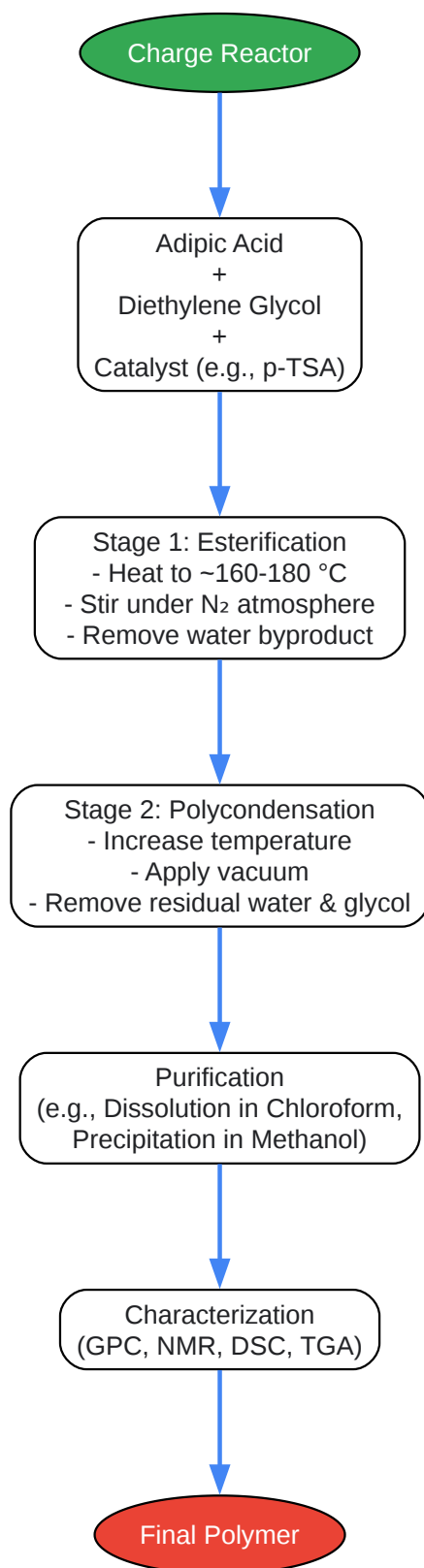
For Researchers, Scientists, and Drug Development Professionals

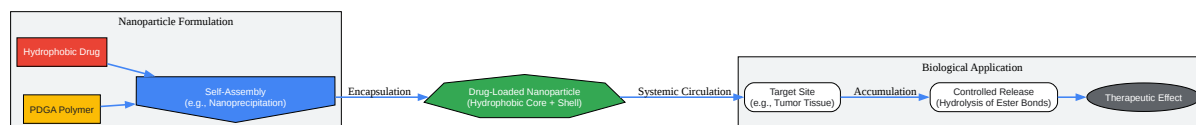
This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of poly(**diethylene glycol adipate**) (PDGA). The information is tailored for professionals in research, science, and drug development, with a focus on data presentation, experimental protocols, and visual representations of core concepts.

Chemical Structure

Poly(**diethylene glycol adipate**) is an aliphatic polyester synthesized from the polycondensation of two primary monomers: diethylene glycol and adipic acid.^{[1][2]} The resulting polymer is characterized by repeating ester linkages in its backbone.^[3] The molecular formula for the repeating unit of PDGA is $[\text{OCH}_2\text{CH}_2\text{OCH}_2\text{CH}_2\text{O}_2\text{C}(\text{CH}_2)_4\text{CO}]_n$.^[4]

The structure consists of a flexible ether linkage from the diethylene glycol monomer, which contributes to the polymer's low glass transition temperature and amorphous nature.^[3] The adipate unit provides the ester groups that are susceptible to hydrolysis, rendering the polymer biodegradable.^[5]





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